

managing moisture sensitivity of 2,4-Dichlorobenzoyl chloride

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Compound of Interest

Compound Name: 2,4-Dichlorobenzoyl chloride

Cat. No.: B031103

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Technical Support Center: 2,4-Dichlorobenzoyl Chloride

This technical support center provides researchers, scientists, and drug development professionals with essential guidance on managing the moisture sensitivity of **2,4-Dichlorobenzoyl chloride** (DCOC). Below are troubleshooting guides and frequently asked questions to address specific issues encountered during experiments.

Frequently Asked Questions (FAQs)

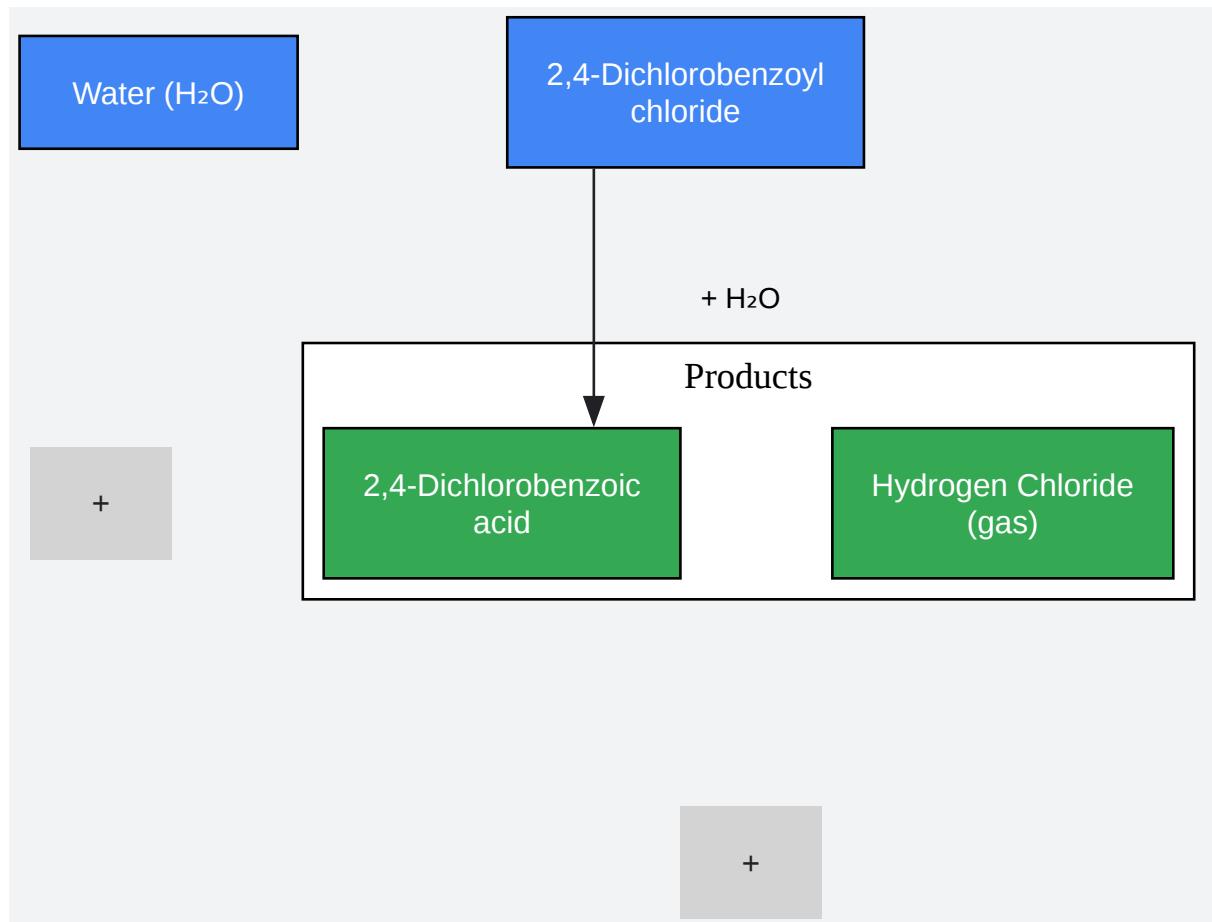
Q1: What is **2,4-Dichlorobenzoyl chloride**, and why is it so sensitive to moisture?

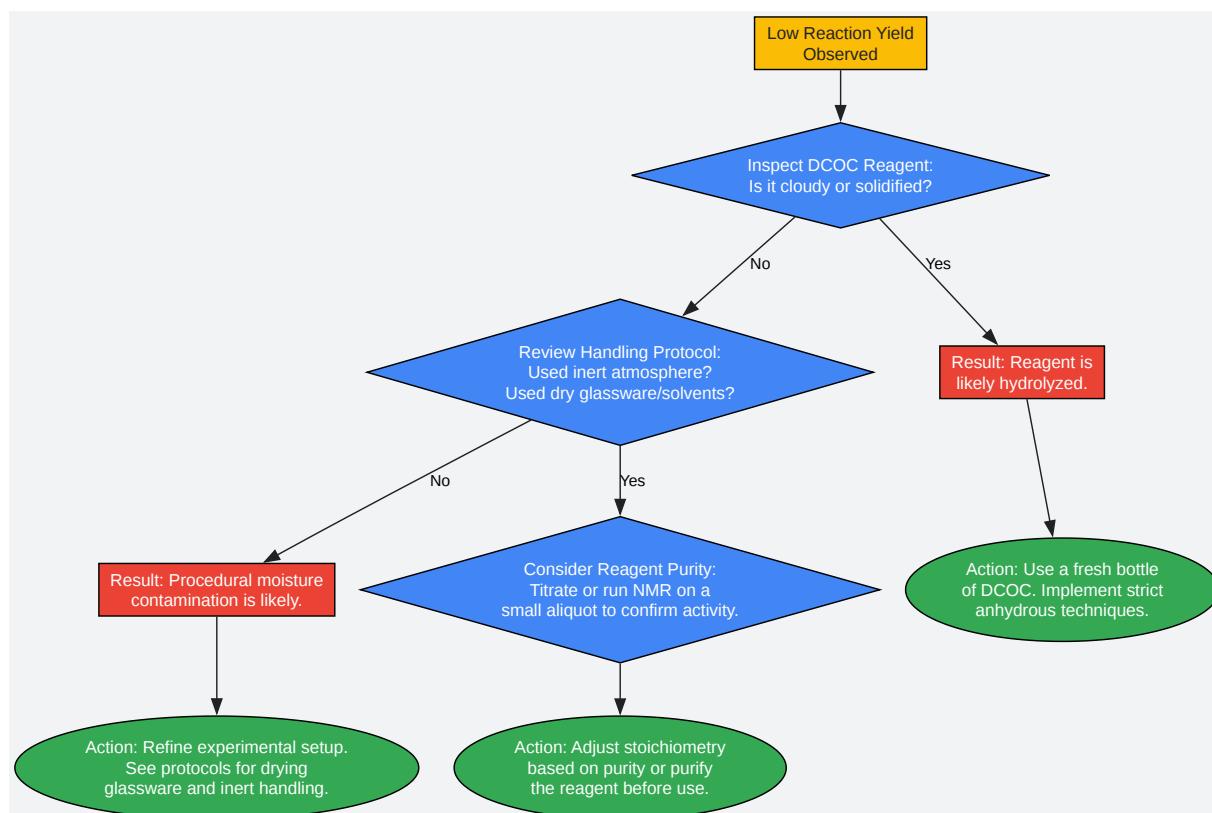
A1: **2,4-Dichlorobenzoyl chloride** (CAS No. 89-75-8) is a highly reactive organochlorine compound used as a vital intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Like other acyl chlorides, it is extremely sensitive to moisture because the carbonyl carbon is highly electrophilic. This reactivity makes it susceptible to nucleophilic attack by water, which is often present in the ambient atmosphere.^{[3][4]}

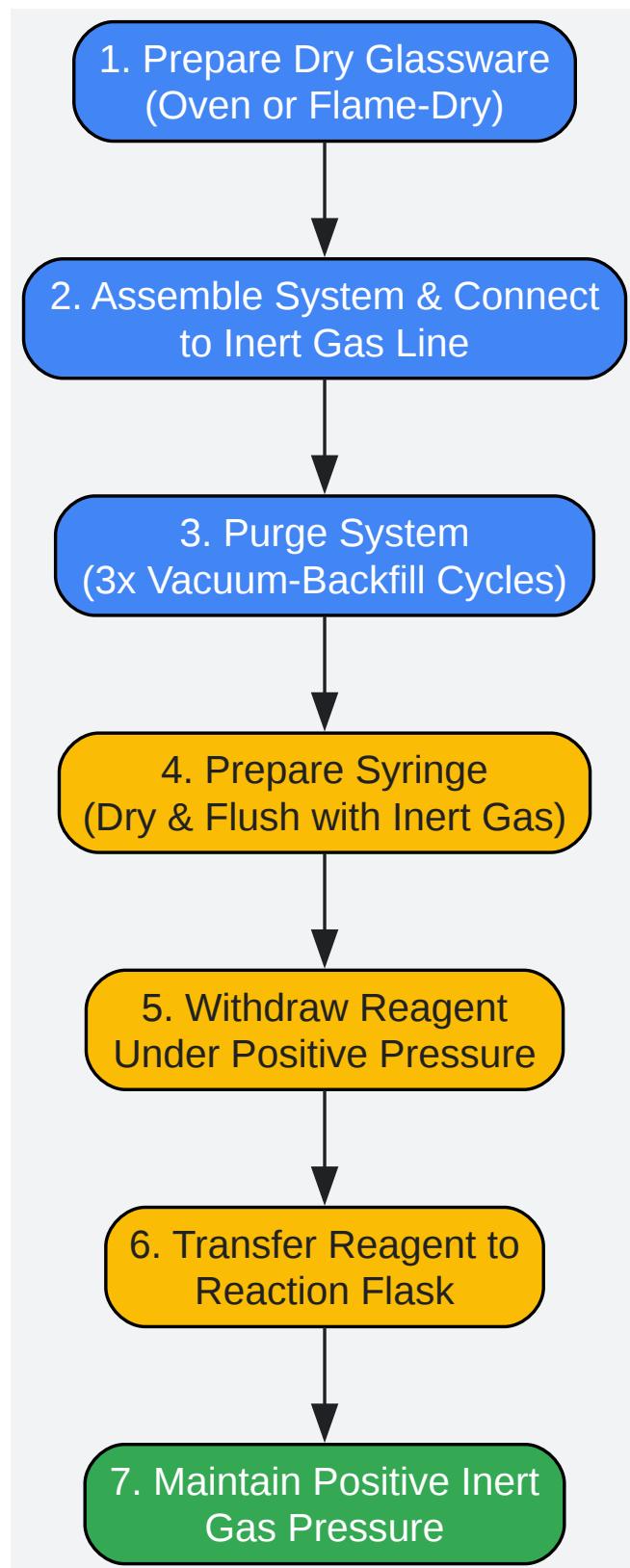
Q2: What is the chemical reaction that occurs when **2,4-Dichlorobenzoyl chloride** is exposed to water?

A2: Upon contact with water, **2,4-Dichlorobenzoyl chloride** undergoes rapid hydrolysis. This exothermic reaction forms 2,4-dichlorobenzoic acid and hydrogen chloride (HCl) gas.^{[1][5]} The

release of corrosive HCl gas is a significant safety concern.[6]





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